

An In-depth Technical Guide to Terephthalic acid- $^{13}\text{C}_2$

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Compound of Interest

Compound Name: Terephthalic acid- $^{13}\text{C}_2$

Cat. No.: B12412982

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This guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development interested in the utilization of **Terephthalic acid- $^{13}\text{C}_2$** . It provides essential technical data, supplier information, and a conceptual workflow for procurement and application.

Core Compound Information

Chemical Name: Terephthalic acid-1,4- $^{13}\text{C}_2$ Synonyms: 1,4-Benzenedicarboxylic acid-carboxyl- $^{13}\text{C}_2$, Terephthalic acid-2,2'- $^{13}\text{C}_2$ CAS Number: 121191-53-5[1][2][3]

Terephthalic acid- $^{13}\text{C}_2$ is a stable isotope-labeled version of terephthalic acid, a widely used precursor in the production of polyester PET for clothing and plastics.[2][4] In a research context, it is a valuable tool for tracer studies in metabolic research, pharmacokinetics, and as a standard in analytical chemistry. The incorporation of ^{13}C isotopes allows for the differentiation and quantification of molecules in complex biological matrices using mass spectrometry.

Quantitative Data and Physical Properties

The following table summarizes the key quantitative data for Terephthalic acid- $^{13}\text{C}_2$ gathered from various suppliers.

Property	Value	Source
Molecular Formula	C ₆ (¹³ C) ₂ H ₆ O ₄	Santa Cruz Biotechnology[1]
Molecular Weight	168.12 g/mol	Santa Cruz Biotechnology, MedChemExpress, Sigma-Aldrich[1][2]
Isotopic Purity	99 atom % ¹³ C	Sigma-Aldrich
Appearance	White to off-white solid	MedChemExpress[4]
Melting Point	>300 °C	Sigma-Aldrich
SMILES	O=--INVALID-LINK-- C1=CC=C(--INVALID-LINK-- =O)C=C1	Sigma-Aldrich
InChI Key	KKEYFWRCBNT PAC- BFGUONQLSA-N	Sigma-Aldrich

Commercial Suppliers

A variety of chemical suppliers offer Terephthalic acid-¹³C₂. The table below provides a comparative overview of prominent vendors.

Supplier	Product Name	Catalog Number	Notes
Sigma-Aldrich	Terephthalic acid-2,2'- ¹³ C ₂	-	99 atom % ¹³ C purity.
Santa Cruz Biotechnology	Terephthalic acid-2,2'- ¹³ C ₂	-	For research use only. [1]
MedChemExpress	Terephthalic acid- ¹³ C ₂	-	Labeled as a stable isotope. [4]
CHEMLYTE SOLUTIONS	TEREPHTHALIC-CARBOXY- ¹³ C ₂ ACID	-	Industrial grade available. [3]
Ministry of Material	Terephthalic Acid ¹³ C ₂ Isotopically Labeled	28242	Customizable packaging and purity. [5]
Thermo Fisher Scientific	Terephthalic acid, 98+%	-	Unlabeled version also available. [6]

Experimental Protocols

Detailed experimental protocols are highly application-specific. However, a general workflow for a typical application, such as a tracer study in a biological system, would involve the following steps:

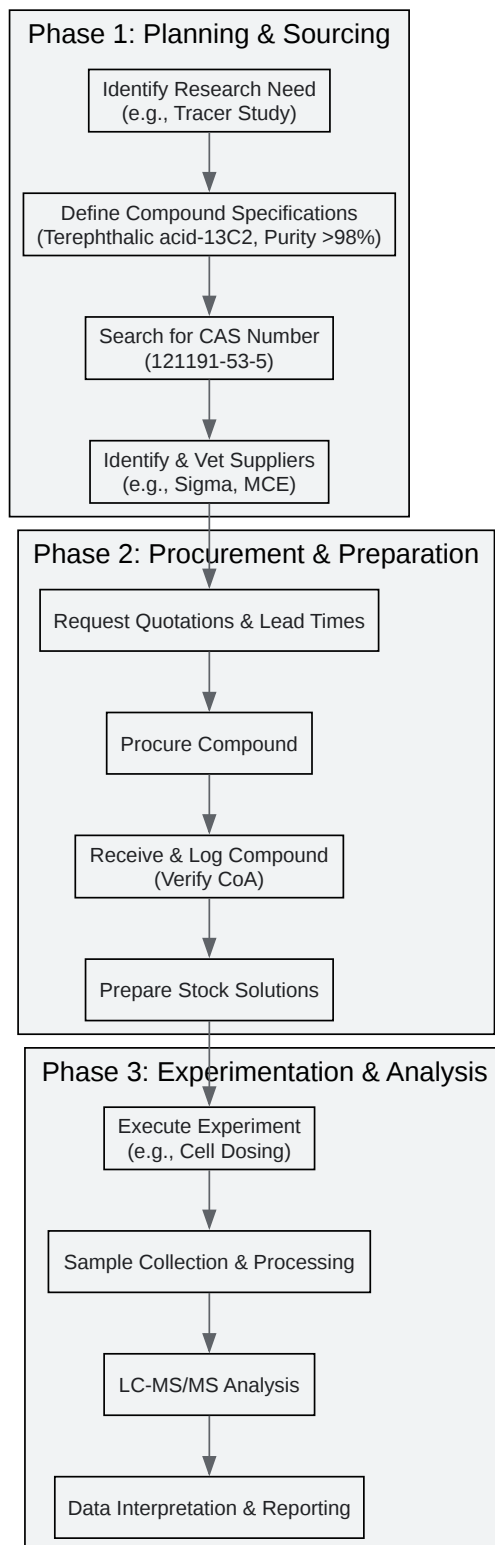
- **Preparation of Stock Solution:** Dissolve Terephthalic acid-¹³C₂ in a suitable solvent. Due to its low solubility in water, organic solvents like DMSO are often used for initial solubilization, followed by dilution in aqueous media.
- **Introduction into the System:** The labeled compound is introduced into the experimental system, which could be a cell culture, a whole organism, or an environmental sample.
- **Sample Collection:** At predetermined time points, samples are collected from the system.
- **Extraction and Purification:** The analyte of interest, along with its labeled counterpart, is extracted and purified from the biological matrix.

- Analysis by Mass Spectrometry: The purified sample is analyzed by a mass spectrometer (e.g., LC-MS/MS) to differentiate and quantify the labeled and unlabeled forms of the compound and its metabolites.

Conceptual Workflow for Procurement and Application

The following diagram illustrates the logical steps from identifying the need for a labeled compound to its final application in a research setting.

Conceptual Workflow: From Compound Identification to Application

[Click to download full resolution via product page](#)Caption: Workflow for sourcing and applying **Terephthalic acid-13C2**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Terephthalic acid-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12412982#terephthalic-acid-13c2-cas-number-and-supplier]

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